

Cetylpyridinium chloride monohydrate melting point 81-84 °C

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Compound Focus: Cetylpyridinium chloride monohydrate

CAS No.: 6004-24-6

Cat. No.: S567560

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Physical & Chemical Properties

The following table summarizes the key characteristics of **cetylpyridinium chloride monohydrate** based on the search results [1] [2] [3]:

Property	Specification
Chemical Name	1-Hexadecylpyridin-1-ium Chloride Monohydrate [3] [1]
CAS Registry Number	6004-24-6 (Monohydrate) [1] [2]
Molecular Formula	C ₂₁ H ₄₀ ClNO [2]
Molecular Weight	358.01 g/mol [1] [2]
Appearance	White to off-white crystalline powder [1] [2]
Melting Point	81 - 84 °C [1] [2]
Solubility	Soluble in water; freely soluble in chloroform and ethanol [1] [2].
pH (10g/L)	5.0 - 5.4 [2]

Property	Specification
Critical Micelle Concentration (CMC)	~ 0.0009 – 0.0011 M [3]

Safety and Toxicology Data

For safety assessments, here is a summary of toxicological data from animal studies [3] [2]:

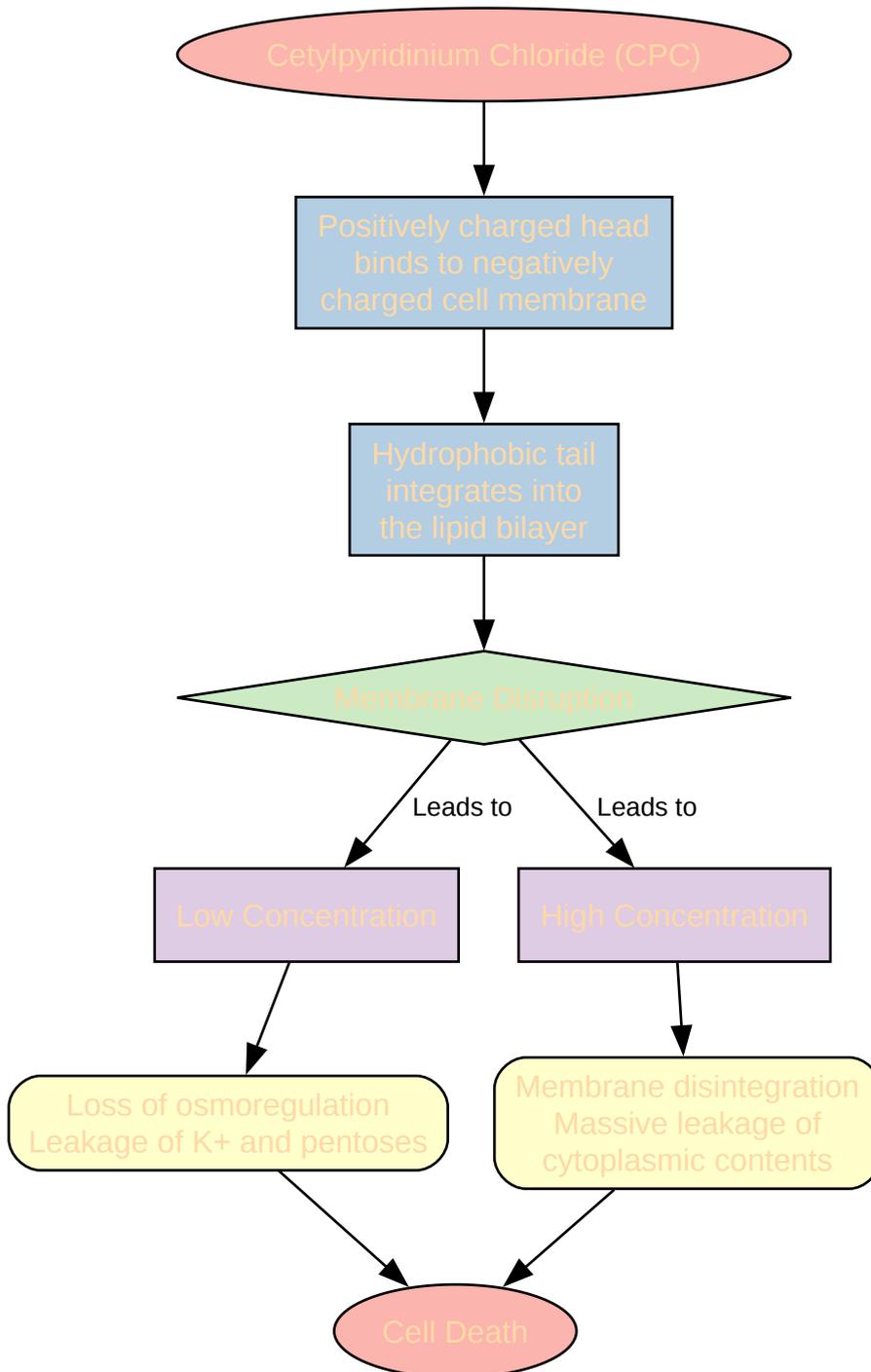
Route	Species	LD ₅₀
Oral	Rat	200 mg/kg [3] [2]
Intravenous	Rat	30 mg/kg [3] [2]
Intraperitoneal	Rat	6 mg/kg [3] [2]
Subcutaneous	Rat	250 mg/kg [2]
Oral	Mouse	108 mg/kg [3]
Oral	Rabbit	400 mg/kg [3] [2]
Intravenous	Rabbit	36 mg/kg [3] [2]

The compound is classified as hazardous and can cause serious eye damage, skin irritation, and is harmful if swallowed or inhaled. It is also very toxic to aquatic life [2].

Mechanism of Antimicrobial Action

Cetylpyridinium chloride (CPC) is a cationic quaternary ammonium compound that acts as a surfactant [4] [5]. Its antimicrobial activity stems from its molecular structure: a positively charged hydrophilic head group and a long hydrophobic hexadecane tail [4].

The mechanism of action can be visualized as a two-stage process, which is illustrated in the following diagram:



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FIG 1. Mechanism of antimicrobial action of Cetylpyridinium Chloride. The diagram illustrates the process by which CPC disrupts bacterial cell membranes at low and high concentrations, ultimately leading to cell

death [4].

Key Applications and Efficacy

CPC is widely used across various industries due to its antimicrobial and surfactant properties [5]. Its primary applications are summarized below:

Field/Industry	Application Examples	Key Function
Oral Care & Dentistry	Mouthwashes, toothpastes, lozenges [4] [3] [1]	Reduces plaque and gingivitis; treats halitosis (often in combination with zinc lactate or chlorhexidine) [4] [3].
Pharmaceuticals	Topical medications, nasal sprays, ophthalmic solutions [5]	Acts as a preservative and broad-spectrum antimicrobial agent [5].
Virology	---	Demonstrates virucidal activity by disrupting the lipid envelope of viruses, including influenza and SARS-CoV-2 [4] [3] [6].
Cosmetics & Toiletries	---	Used as a conditioning agent and antimicrobial in personal care products [1] [5].
Industrial & Research	Cleaning agents, disinfectants; ion association reagent in analytical chemistry [5]	Provides surfactant and antimicrobial action for cleaning; aids in metal extraction and analysis [5].

Synthesis and Manufacturing

An improved process for the production of quaternary pyridinium salts like CPC is detailed in a patent [7]. The synthesis involves the reaction of pyridine with a long-chain alkyl halide (e.g., 1-chlorohexadecane) [8]. Key aspects of an optimized method include [8]:

- **Reaction:** Conducting a condensation reaction between pyridine and 1-chlorohexadecane.

- **Catalyst:** Using a catalyst, which can include acids like oxalic acid or phase transfer catalysts, to improve efficiency [7].
- **Solvent System:** Utilizing a binary solvent system, such as acetone and ethanol, which aids in the reaction and subsequent crystallization [8].
- **Purification:** The crude product is dissolved in a mixed alcoholic solvent and then undergoes cooling crystallization. This step is repeatable to achieve higher purity, and the final crystals are collected via suction filtration [8].

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